

Natural Sources of Pyrrole-2-carboxaldehyde Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name: Pyrrole-2-carboxaldehyde

Cat. No.: B018789

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Introduction

Pyrrole-2-carboxaldehyde and its derivatives are a diverse class of heterocyclic compounds characterized by a pyrrole ring substituted with a formyl group at the C-2 position. These natural products have been isolated from a wide array of terrestrial and marine organisms, including bacteria, fungi, plants, and marine invertebrates. The **pyrrole-2-carboxaldehyde** core is a versatile scaffold that is often further functionalized, leading to a rich chemical diversity and a broad spectrum of biological activities. This technical guide provides a comprehensive overview of the natural sources of these compounds, quantitative data on their occurrence, detailed experimental protocols for their isolation, and a review of their biosynthetic pathways.

Bacterial Sources

Bacteria, particularly those from the genera *Streptomyces*, *Serratia*, and *Pseudoalteromonas*, are prolific producers of **pyrrole-2-carboxaldehyde** derivatives. These compounds often exhibit potent antimicrobial and cytotoxic properties.

Prodiginines

Prodiginines are a family of tripyrrolic red pigments produced by various bacteria, including *Serratia marcescens* and several *Streptomyces* species. The biosynthesis of prodigiosin, a

prominent member of this family, involves the condensation of two key pyrrole-containing intermediates: 4-methoxy-2,2'-bipyrrole-5-carbaldehyde (MBC) and 2-methyl-3-ampylpyrrole (MAP).

Quantitative Data for Prodigiosin Production

Producing Organism	Substrate/Medium	Yield (mg/L)	Reference
Serratia marcescens	Peanut oil broth	~560	
Serratia marcescens UCP 1549	Cassava wastewater (6%) + Mannitol (2%)	49,500	
Serratia marcescens	Nutrient broth with glucose	Increased 4.25-fold with optimization	

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